

A Researcher's Guide to Commercial TSPAN14 Antibodies: A Side-by-Side Comparison

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Compound of Interest

Compound Name: TC-SP 14

Cat. No.: B582637

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For researchers, scientists, and drug development professionals investigating the role of Tetraspanin 14 (TSPAN14), selecting a reliable antibody is a critical first step. TSPAN14, a member of the transmembrane 4 superfamily, is gaining interest for its crucial role in the maturation and trafficking of the metalloprotease ADAM10, a key player in the Notch signaling pathway. This guide provides an objective comparison of commercially available TSPAN14 antibodies, presenting data from manufacturer datasheets to aid in your selection process.

Performance Data at a Glance

To facilitate a clear comparison, the following tables summarize the key features and validated applications of prominent commercial TSPAN14 antibodies. It is important to note that the performance data presented here is provided by the manufacturers and has not been independently verified in a side-by-side comparative study.

Table 1: General Antibody Specifications

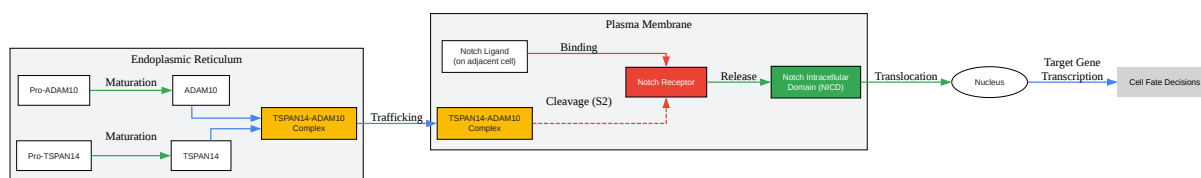
Manufacturer	Catalog Number	Host Species	Clonality	Immunogen
Thermo Fisher Scientific	PA5-144168	Rabbit	Polyclonal	Recombinant Human Tetraspanin-14 protein (114-215AA)
Proteintech	15314-1-AP	Rabbit	Polyclonal	Recombinant human TSPAN14 protein
MyBioSource	MBS423026	Goat	Polyclonal	Peptide with sequence C-SDIEAVKAGHH, from the C-Terminus
CUSABIO	CSB-PA847712LA01H U	Rabbit	Polyclonal	Recombinant Human Tetraspanin-14 protein (114-215AA)

Table 2: Validated Applications and Recommended Dilutions

Manufacturer	Catalog Number	Western Blot (WB)	Immunohistochemistry (IHC)	Immunofluorescence (IF)	ELISA
Thermo Fisher Scientific	PA5-144168	-	1:20-1:200 (Paraffin)[1]	1:50-1:200[1]	Assay-dependent[1]
Proteintech	15314-1-AP	1:500-1:2000[2]	-	-	Validated
MyBioSource	MBS423026	1-3 µg/ml[3]	-	-	1:128000 (Peptide ELISA)[3]
CUSABIO	CSB-PA847712LA01HU	-	Validated	Validated	Validated

TSPAN14 Signaling Pathway and Experimental Workflow

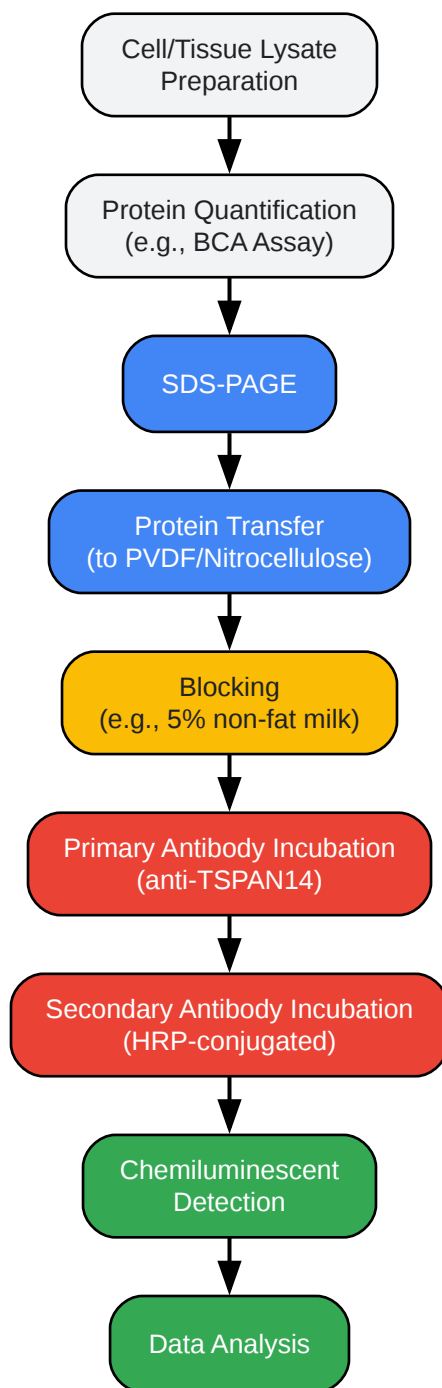
TSPAN14 plays a pivotal role in the maturation and trafficking of ADAM10, a sheddase that cleaves the extracellular domains of various cell surface proteins, including the Notch receptor. This interaction is crucial for the initiation of Notch signaling, a pathway that governs cell fate decisions.



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TSPAN14-mediated ADAM10 maturation and Notch signaling activation.

The following diagram illustrates a typical workflow for validating a TSPAN14 antibody using Western Blotting.



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References

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